

# Clethodim Application Protocols for Broadleaf Crop Research

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## Compound of Interest

Compound Name: Clethodim

Cat. No.: B606718

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## Introduction

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of **Clethodim**, a selective, post-emergence herbicide for the control of annual and perennial grasses in a variety of broadleaf crops.<sup>[1][2][3][4]</sup>

**Clethodim**'s utility in research settings stems from its high degree of selectivity, allowing for the study of broadleaf crops in environments where grass weed pressure is a significant variable.

<sup>[5]</sup> This document outlines **Clethodim**'s mechanism of action, provides detailed experimental protocols, summarizes quantitative data on application rates and efficacy, and discusses important considerations such as adjuvant use and tank-mixing.

**Clethodim** belongs to the cyclohexanedione chemical family and acts as a systemic herbicide. It is absorbed through the foliage and translocated to the growing points of the grass weeds, where it inhibits the enzyme acetyl-CoA carboxylase (ACCase). This enzyme is critical for fatty acid synthesis, a process essential for the formation of cell membranes. Broadleaf plants possess a form of ACCase that is not susceptible to **Clethodim**, which accounts for the herbicide's selectivity. Inhibition of ACCase in grasses leads to a cessation of growth, followed by chlorosis and necrosis of young tissues, with complete control typically observed within 7 to 21 days.

## Data Presentation

The following tables summarize key quantitative data derived from various research studies on **Clethodim** application.

Table 1: Recommended **Clethodim** Application Rates for Various Broadleaf Crops

Crop	Formulation	Application Rate (per acre)	Application Rate (per hectare)	Notes
Soybeans	120 g/L EC	8 - 16 fl. oz.	120 - 250 mL	Apply when grass weeds are young and actively growing (2-4 leaf stage).
Cotton	240 g/L EC	8 - 16 fl. oz.	150 - 250 mL	Apply as a foliar spray during active weed growth.
Canola	240 g/L EC	6 fl. oz. (max per season)	Up to 500 mL	Late applications or higher rates can cause significant yield loss.
Sunflowers	240 g/L EC	8 - 10 fl. oz.	150 - 250 mL	Apply during early weed growth stages.
Peanuts	120 g/L EC	8 - 16 fl. oz.	120 - 250 mL	Apply post-emergence.
Sugar Beets	240 g/L EC	9 - 12 fl. oz.	180 - 250 mL	Apply when grasses are actively growing and not under stress.
Potatoes	240 g/L EC	9 - 12 fl. oz.	180 - 250 mL	Ensure active grass growth for optimal results.
Alfalfa	120 g/L EC	8 - 16 fl. oz.	120 - 250 mL	Apply post-emergence.

Clover	240 g/L EC	6 - 8 fl. oz.	150 - 250 mL	Apply when clover is established and not under stress.
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Table 2: Recommended Adjuvants for Use with **Clethodim**

Adjuvant Type	Recommended Rate	Notes
Crop Oil Concentrate (COC)	1.0% v/v or 1 qt/acre	Essential for effective penetration and uptake. Contains at least 80% oil and 15% emulsifier.
Methylated Seed Oil (MSO)	0.5 - 1.0% v/v	Can improve uptake and efficacy.
Ammonium Sulfate (AMS)	2.5 - 4.0 lbs/acre	May be added to improve control of certain grass species.

Table 3: Summary of **Clethodim** Tank-Mix Interactions with Broadleaf Herbicides

Broadleaf Herbicide	Interaction with Clethodim	Effect on Grass Control	Mitigation Strategy
Acifluorfen	Antagonistic	Reduced	Sequential application (apply Clethodim 1 day before broadleaf herbicide).
Lactofen	Antagonistic	Reduced	Sequential application.
Bentazon	Antagonistic	Reduced	Sequential application.
2,4-DB	Synergistic	Increased	Tank-mixing can be beneficial.
Bromoxynil	No significant interaction	None	Can be tank-mixed.
Glyphosate	Potentially Antagonistic	May be reduced, especially under stressful conditions	Increase Clethodim rate slightly if tank-mixing.
Dicamba	Antagonistic	Reduced	Sequential application is recommended.
2,4-D Amine	Highly Antagonistic	Significantly Reduced	Avoid tank-mixing.

## Experimental Protocols

The following protocols are designed for research purposes to evaluate the efficacy and phytotoxicity of **Clethodim** on broadleaf crops.

### Protocol 1: Clethodim Efficacy and Dose-Response Study

Objective: To determine the effective dose of **Clethodim** for controlling specific grass weed species in a given broadleaf crop and to establish a dose-response curve.

**Materials:**

- **Clethodim** formulation (e.g., 240 g/L EC)
- Adjuvant (e.g., Crop Oil Concentrate)
- Research plots with established broadleaf crop and target grass weed populations
- Calibrated research sprayer
- Personal Protective Equipment (PPE)
- Weed biomass collection bags
- Drying oven
- Scale

**Methodology:**

- Experimental Design: Randomized Complete Block Design (RCBD) with a minimum of four replications.
- Plot Size: Minimum of 3m x 6m to allow for representative sampling and minimize edge effects.
- Treatments:
  - Untreated Control (no herbicide application)
  - Adjuvant only Control
  - A minimum of five graded doses of **Clethodim** (e.g., 0.25x, 0.5x, 1x, 2x, 4x the recommended label rate). The 1x rate should be based on the target weed and crop.
- Application:
  - Apply treatments post-emergence when the target grass weeds are at the 2-6 leaf stage and actively growing.

- Ensure the sprayer is properly calibrated to deliver the intended volume (e.g., 10-20 gallons per acre).
- Mix **Clethodim** and the recommended rate of adjuvant in water according to the calculated rates for each treatment.
- Data Collection:
  - Visual Weed Control Ratings: Assess weed control at 7, 14, and 28 days after treatment (DAT) using a 0-100% scale (0 = no control, 100 = complete death of weeds).
  - Crop Phytotoxicity: Visually assess crop injury at 7, 14, and 28 DAT on a 0-100% scale (0 = no injury, 100 = crop death).
  - Weed Biomass: At 28 DAT, collect all above-ground weed biomass from a designated quadrat (e.g., 0.5m<sup>2</sup>) within each plot. Dry the biomass at 70°C to a constant weight and record the dry weight.
  - Crop Yield: At crop maturity, harvest the designated yield area from the center of each plot and determine the yield.
- Statistical Analysis: Analyze data using Analysis of Variance (ANOVA). Fit the dose-response data to a non-linear regression model (e.g., log-logistic) to determine the GR<sub>50</sub> (the dose required to reduce weed growth by 50%).

## Protocol 2: Clethodim and Broadleaf Herbicide Tank-Mix Compatibility Study

Objective: To evaluate the potential for antagonism or synergy when tank-mixing **Clethodim** with a broadleaf herbicide for weed control in a broadleaf crop.

Materials:

- **Clethodim** formulation
- Broadleaf herbicide formulation
- Adjuvant (as recommended for both herbicides)

- Research plots with the target crop and a mix of grass and broadleaf weeds
- Calibrated research sprayer
- PPE

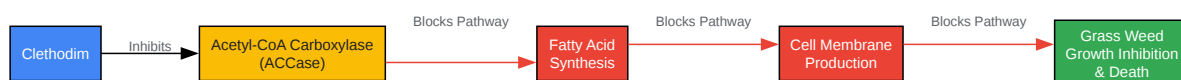
#### Methodology:

- Experimental Design: RCBD with a factorial arrangement of treatments and a minimum of four replications.
- Plot Size: As described in Protocol 1.
- Treatments:
  - Untreated Control
  - **Clethodim** applied alone (at the recommended rate)
  - Broadleaf herbicide applied alone (at the recommended rate)
  - **Clethodim** + Broadleaf herbicide tank-mixed
  - Sequential application: **Clethodim** followed by the broadleaf herbicide 1 day later
  - Sequential application: Broadleaf herbicide followed by **Clethodim** 1 day later
- Application: Apply treatments at the appropriate weed and crop growth stage as recommended by the herbicide labels.
- Data Collection:
  - Visual Weed Control Ratings: Assess control of both grass and broadleaf weeds separately at 7, 14, and 28 DAT.
  - Crop Phytotoxicity: Assess crop injury at 7, 14, and 28 DAT.
  - Weed Biomass: At 28 DAT, collect and separate grass and broadleaf weed biomass from a designated quadrat, then dry and weigh.



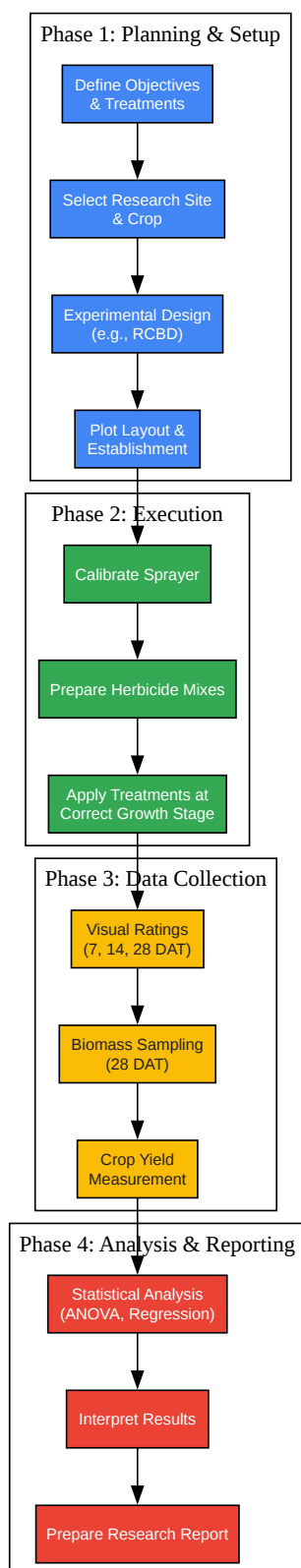
- Crop Yield: Harvest and determine the yield at crop maturity.
- Statistical Analysis: Analyze data using ANOVA to determine significant interactions between the herbicides. Compare the efficacy of the tank-mix and sequential applications to the herbicides applied alone to identify antagonism or synergy.

## Mandatory Visualizations



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Caption: **Clethodim's** mechanism of action pathway.



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Caption: General workflow for a herbicide efficacy research trial.

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## References

- 1. cabidigitallibrary.org [cabidigitallibrary.org]
- 2. preprints.org [preprints.org]
- 3. EXTTOXNET PIP - CLETHODIM [exttoxnet.orst.edu]
- 4. pomais.com [pomais.com]
- 5. bcg.org.au [bcg.org.au]
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